

# CAS number and molecular structure of 9-Diazo-9H-xanthene

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## Compound of Interest

Compound Name: 9-Diazo-9H-xanthene

Cat. No.: B15472429

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## An In-depth Technical Guide to 9-Diazo-9H-xanthene

### Introduction

**9-Diazo-9H-xanthene** is a diazo compound derived from the 9H-xanthene heterocyclic framework. While specific literature on this compound is scarce, its structure suggests it is a valuable, albeit likely reactive and unstable, precursor for the generation of the corresponding carbene, 9-xanthenylidene. Diazo compounds and the carbenes they generate are pivotal reactive intermediates in organic synthesis, enabling a wide array of chemical transformations. This guide provides a comprehensive overview of the probable synthesis, molecular structure, and chemical reactivity of **9-Diazo-9H-xanthene**, based on established principles of diazo chemistry and analogies with structurally similar compounds, particularly 9-diazafluorene. This information is intended for researchers and professionals in organic synthesis and drug development who may be interested in the synthetic potential of xanthene-based reactive intermediates.

## Molecular Structure and Properties

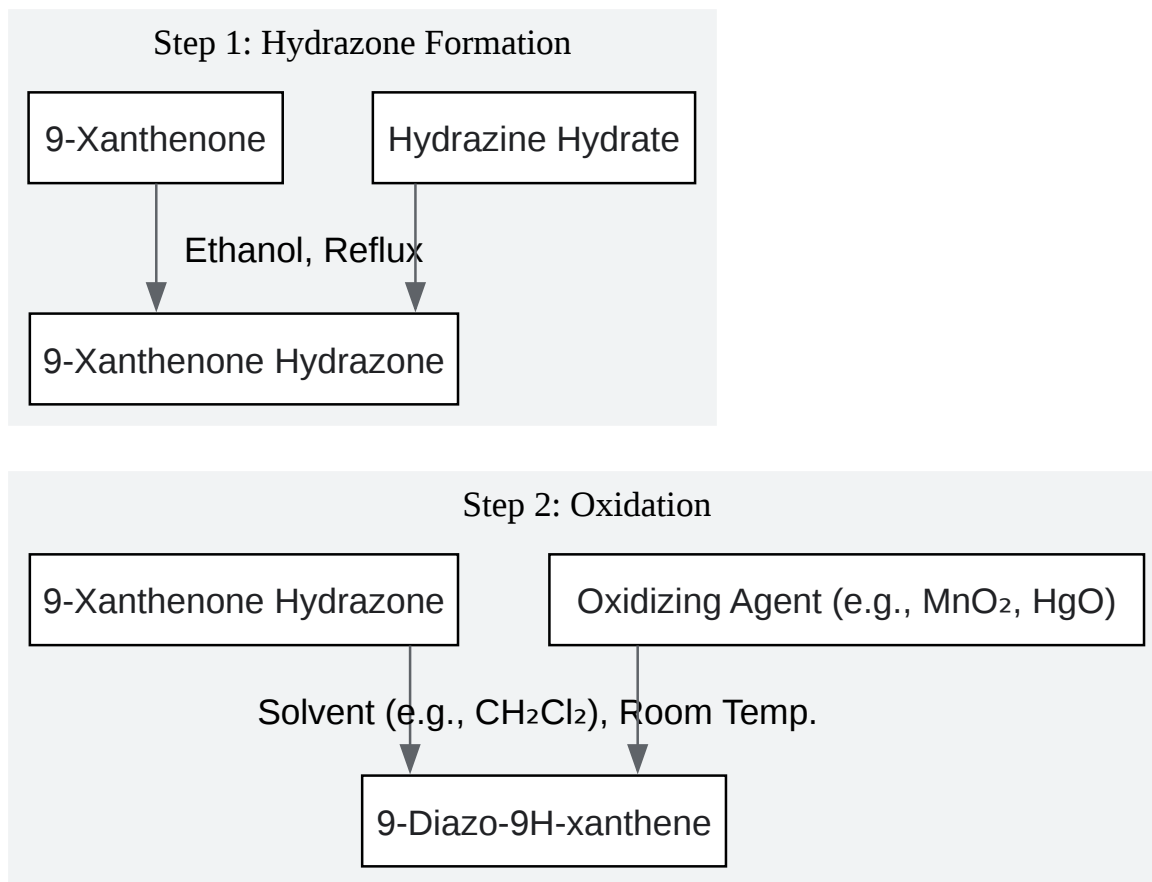
The molecular structure of **9-Diazo-9H-xanthene** consists of a central pyran ring fused to two benzene rings, with a diazo group ( $=N_2$ ) attached to the C9 carbon.

Table 1: Physicochemical Properties of **9-Diazo-9H-xanthene**

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>8</sub> N <sub>2</sub> O
Molecular Weight	208.22 g/mol
Appearance	Likely a colored solid (e.g., red, orange)
Solubility	Expected to be soluble in common organic solvents like dichloromethane, chloroform, and diethyl ether.
Stability	Expected to be unstable, sensitive to heat, light, and acid. Should be handled with care and stored at low temperatures in the dark.

## Synthesis of 9-Diazo-9H-xanthene

The most plausible synthetic route to **9-Diazo-9H-xanthene** is a two-step process starting from the commercially available 9-xanthenone. The first step is the formation of 9-xanthenone hydrazone, followed by its oxidation to the target diazo compound.



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Caption: Proposed two-step synthesis of **9-Diazo-9H-xanthene** from 9-xanthenone.

## Experimental Protocols

### Step 1: Synthesis of 9-Xanthenone Hydrazone

This protocol is adapted from the synthesis of related hydrazones.<sup>[1]</sup>

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 9-xanthenone (1.0 equivalent) and ethanol to form a suspension.
- **Addition of Reagent:** Add an excess of hydrazine hydrate (e.g., 3-5 equivalents) to the suspension.

- Reaction: Heat the mixture to reflux and maintain for several hours (e.g., 4-8 hours), monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After completion, cool the reaction mixture to room temperature. The product, 9-xanthenone hydrazone, will likely precipitate.
- Purification: Collect the solid by filtration, wash with cold ethanol, and dry under vacuum to yield the pure hydrazone.

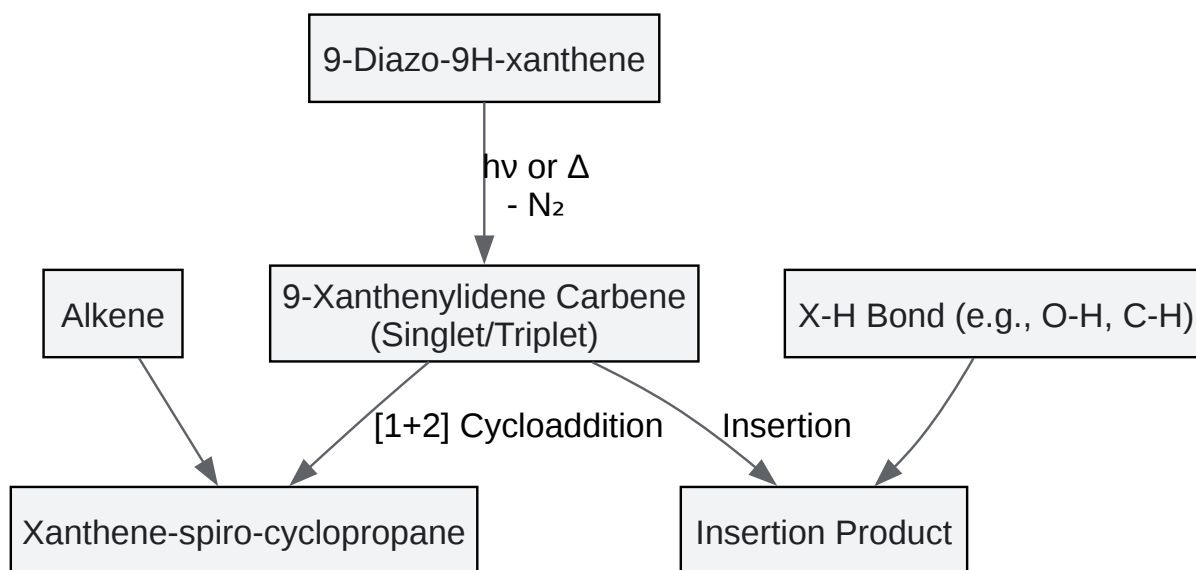
#### Step 2: Synthesis of **9-Diazo-9H-xanthene** (Oxidation of Hydrazone)

This protocol is based on the well-established oxidation of hydrazones to diazo compounds.

- Reaction Setup: In a flask protected from light, suspend 9-xanthenone hydrazone (1.0 equivalent) and an oxidizing agent such as activated manganese dioxide ( $\text{MnO}_2$ , 5-10 equivalents) or mercury(II) oxide ( $\text{HgO}$ ) in a suitable solvent like dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) or diethyl ether.
- Reaction: Stir the mixture vigorously at room temperature. The reaction is typically accompanied by a color change to deep red or orange and the evolution of water. Monitor the reaction by TLC until the hydrazone is consumed.
- Work-up: Upon completion, filter the reaction mixture to remove the solid oxidant and its byproducts.
- Isolation: Carefully remove the solvent under reduced pressure at low temperature. The resulting **9-Diazo-9H-xanthene** is likely an unstable solid and should be used immediately in subsequent reactions without further purification.

## Reactivity and Potential Applications

The chemistry of **9-Diazo-9H-xanthene** is expected to be dominated by its ability to generate the 9-xanthenylidene carbene upon thermolysis or photolysis, with the concomitant loss of nitrogen gas. Diaryl carbenes, such as 9-xanthenylidene, can exist as either a singlet or a triplet spin state, which influences their reactivity.<sup>[2]</sup>



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Caption: General reactivity pathways of the 9-xanthenylidene carbene.

#### Key Reactions of 9-Xanthenylidene:

- **Cyclopropanation:** In the presence of alkenes, the carbene is expected to undergo [1+2] cycloaddition reactions to form xanthene-spiro-cyclopropane derivatives. The stereospecificity of this reaction can provide insight into the singlet (stereospecific) or triplet (non-stereospecific) nature of the reacting carbene.
- **X-H Insertion:** The carbene can insert into various X-H bonds, such as O-H bonds of alcohols and water, or C-H bonds of alkanes. These reactions are synthetically useful for forming new C-O and C-C bonds at the 9-position of the xanthene core.
- **Ylide Formation:** Reaction with lone-pair-containing species (e.g., sulfides, ethers) can lead to the formation of ylides, which can undergo further rearrangements or reactions.

#### Potential Applications:

- **Drug Discovery:** The xanthene scaffold is present in many biologically active molecules.<sup>[3]</sup> The unique reactivity of the xanthenylidene carbene could be harnessed to synthesize novel xanthene derivatives with potential therapeutic applications.

- **Materials Science:** The rigid, fused-ring structure of xanthene makes it an interesting building block for functional materials. Carbene-mediated polymerizations or surface modifications could lead to new materials with interesting photophysical or electronic properties.
- **Mechanistic Studies:** As a diaryl carbene, 9-xanthenylidene could be a subject of interest for fundamental studies on carbene reactivity, spin states, and reaction dynamics.[4]

## Conclusion

Although **9-Diazo-9H-xanthene** is not a well-documented compound, its role as a precursor to the 9-xanthenylidene carbene makes it a molecule of significant synthetic potential. The protocols and reactivity patterns outlined in this guide, derived from well-understood principles of diazo and carbene chemistry, provide a solid foundation for researchers to explore the chemistry of this reactive intermediate. The development of methods to safely generate and utilize this species could unlock new avenues for the synthesis of complex molecules and functional materials based on the versatile xanthene framework.

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